

Biological Activity and Technical Profile: 2-(3-Chlorophenyl)-2-methylpropan-1-ol

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)-2-methylpropan-1-ol

CAS No.: 93748-31-3

Cat. No.: B13575314

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Executive Summary

2-(3-Chlorophenyl)-2-methylpropan-1-ol (also known as 3-chloro-neophyl alcohol) is a critical synthetic intermediate and pharmacological probe. Unlike its alpha-methylated counterparts (e.g., phentermine derivatives) which are direct-acting psychostimulants, this beta,beta-dimethyl phenethyl alcohol serves primarily as a precursor to 2-(3-chlorophenyl)-2-methylpropylamine, a research tool for mapping monoamine transporter (MAT) selectivity. Its neophyl backbone provides steric protection against Monoamine Oxidase (MAO) degradation, making its derivatives valuable for studying sustained neurotransmitter modulation.

Chemical Identity

Property	Detail
IUPAC Name	2-(3-Chlorophenyl)-2-methylpropan-1-ol
Common Name	3-Chloro-neophyl alcohol
Molecular Formula	C ₁₀ H ₁₃ ClO
Molecular Weight	184.66 g/mol
Key Moiety	Neophyl (2-methyl-2-phenylpropyl) backbone
Primary Application	Synthesis of MAT ligands; Agrochemical intermediate

Biological Mechanism & Pharmacology

While the alcohol itself possesses low intrinsic affinity for neuronal targets, it is the metabolic and synthetic gateway to the bioactive amine (2-(3-chlorophenyl)-2-methylpropylamine). The biological activity is best understood through its conversion to this amine and its structural relationship to known psychotropics.

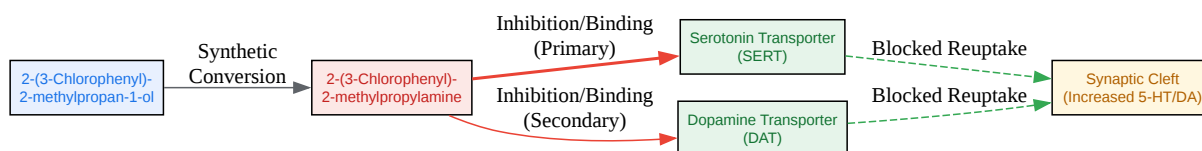
The "Neophyl" Shift (Structure-Activity Relationship)

The core biological significance lies in the gem-dimethyl substitution at the beta-position relative to the amine (in the corresponding amine derivative).

- Alpha-Methylation (e.g., Amphetamine): Increases lipophilicity and resists MAO, but often leads to high abuse potential.
- Beta-Methylation (Neophyl series): The 2-(3-chlorophenyl)-2-methylpropylamine analog retains MAO resistance due to steric bulk but alters the binding mode at the Serotonin (SERT) and Dopamine (DAT) transporters. The 3-chloro substituent specifically biases affinity towards SERT, similar to 3-chloroamphetamine, but with a modified release vs. reuptake inhibition profile.

Signaling Pathway: Monoamine Modulation

The amine derived from this alcohol acts as a ligand for monoamine transporters.



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Figure 1: Pharmacological pathway of the amine derivative. The alcohol acts as the stable precursor to the active transporter ligand.

Experimental Synthesis Protocol

This protocol describes the high-purity synthesis of **2-(3-chlorophenyl)-2-methylpropan-1-ol** from 3-chlorophenylacetic acid. This route is preferred over Grignard reagents for scalability and reproducibility.

Phase 1: Esterification

Objective: Convert the acid to a methyl ester to facilitate alkylation.

- Reagents: 3-Chlorophenylacetic acid (10.0 g), Methanol (100 mL), H₂SO₄ (catalytic).
- Procedure: Reflux the acid in methanol with H₂SO₄ for 4 hours.
- Workup: Evaporate methanol, neutralize with NaHCO₃, extract with ethyl acetate. Yield: ~95% Methyl 3-chlorophenylacetate.

Phase 2: Gem-Dimethylation (Critical Step)

Objective: Install the gem-dimethyl group at the alpha-position of the ester.

- Reagents: Methyl 3-chlorophenylacetate, Sodium Hydride (NaH, 2.2 eq), Methyl Iodide (MeI, 2.5 eq), THF (anhydrous).
- Protocol:
 - Suspend NaH in dry THF at 0°C under Nitrogen.

- Dropwise add the ester. Stir for 30 min (deprotonation).
- Dropwise add Methyl Iodide. The solution will warm; maintain $<20^{\circ}\text{C}$.
- Stir at room temperature for 12 hours.
- Validation: TLC should show a single non-polar spot (Methyl 2-(3-chlorophenyl)-2-methylpropionate).

Phase 3: Reduction to Alcohol

Objective: Reduce the hindered ester to the target primary alcohol.

- Reagents: Lithium Aluminum Hydride (LiAlH_4 , 1.2 eq), THF.
- Protocol:
 - Cool $\text{LiAlH}_4/\text{THF}$ suspension to 0°C .
 - Add the methylated ester in THF dropwise (exothermic).
 - Reflux for 2 hours to ensure completion (hindered esters reduce slowly).
 - Quench: Fieser workup (Water, 15% NaOH , Water).
- Purification: Distillation under reduced pressure or Column Chromatography (Hexane/EtOAc 4:1).
- Result: **2-(3-Chlorophenyl)-2-methylpropan-1-ol** (Clear viscous oil).

Agrochemical & Toxicological Context

Beyond pharmacology, this structural motif is prevalent in fungicide discovery. The neophyl skeleton is a bioisostere for the tertiary butyl group found in azole fungicides (e.g., Tebuconazole intermediates).

Parameter	Observation
Metabolic Stability	High. The gem-dimethyl group blocks alpha-oxidation, forcing metabolism to the aromatic ring (hydroxylation) or O-glucuronidation.
Toxicity Profile	Chlorinated aromatics can induce hepatic enzyme induction (CYP450). Handle with standard safety protocols for alkyl-halides and alcohols.
Environmental	Potential persistence due to steric hindrance slowing biodegradation.

References

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